

2-Isopropylisonicotinic Acid: A Scoping Review of Potential Research Applications

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Compound of Interest

Compound Name: *2-Isopropylisonicotinic acid*

Cat. No.: B065470

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction:

2-Isopropylisonicotinic acid, a derivative of the well-established pharmacophore isonicotinic acid, presents a scaffold of interest for potential therapeutic applications. Isonicotinic acid and its derivatives have a long history in medicinal chemistry, most notably as the basis for the frontline anti-tuberculosis drug isoniazid. The broader class of isonicotinic acid derivatives has demonstrated a wide spectrum of biological activities, including significant antimicrobial and anti-inflammatory properties. This guide aims to provide a comprehensive overview of the potential research applications of **2-Isopropylisonicotinic acid**, drawing upon available data for related compounds to infer its potential pharmacological profile. While specific research on **2-Isopropylisonicotinic acid** is limited in publicly available literature, this document will explore analogous compounds and relevant biological pathways to guide future research endeavors.

Potential Areas of Investigation

Based on the known activities of isonicotinic acid derivatives, the following areas represent promising avenues for the investigation of **2-Isopropylisonicotinic acid**:

- Antimicrobial Activity: A primary focus for this compound would be its potential as an antimicrobial agent. Research could explore its efficacy against a range of pathogens, including bacteria, fungi, and mycobacteria.

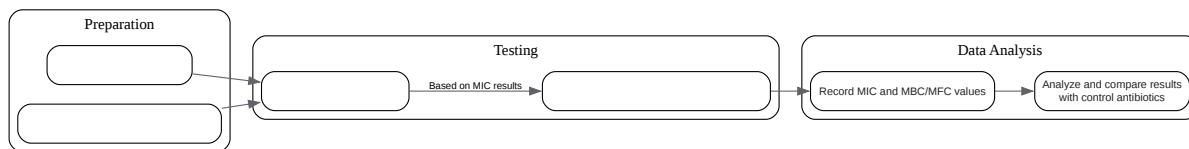
- Enzyme Inhibition: Many therapeutic agents exert their effects through the inhibition of specific enzymes. Screening **2-Isopropylisonicotinic acid** against various enzyme targets could reveal novel mechanisms of action.
- Receptor Binding and Modulation: The isonicotinic acid scaffold can interact with various receptors. Investigating the binding affinity and functional activity of **2-Isopropylisonicotinic acid** at different receptor types could uncover new pharmacological targets.

Hypothetical Experimental Workflows

To stimulate further research, we propose the following hypothetical experimental workflows.

Workflow for Antimicrobial Susceptibility Testing

This workflow outlines the steps to assess the antimicrobial properties of **2-Isopropylisonicotinic acid**.

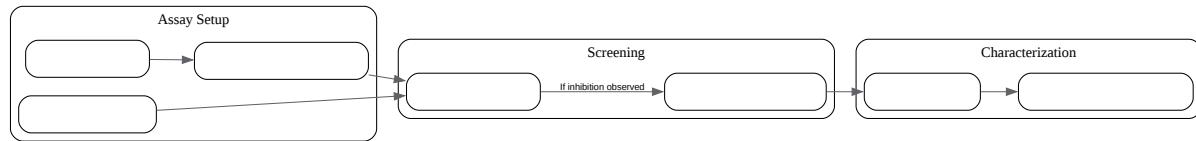


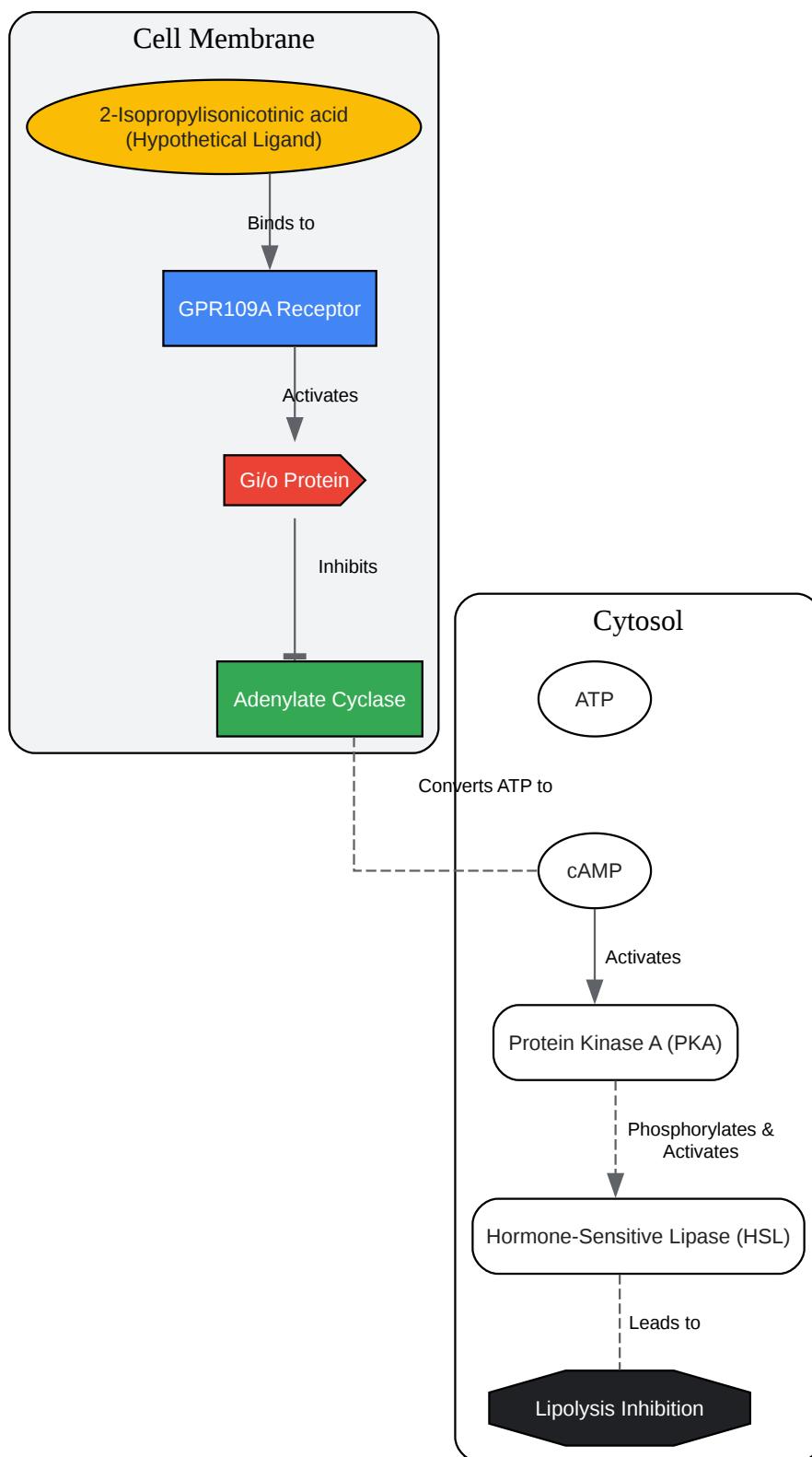
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Workflow for Antimicrobial Susceptibility Testing.

Workflow for Enzyme Inhibition Screening

This diagram illustrates a general workflow for screening **2-Isopropylisonicotinic acid** for enzyme inhibitory activity.



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